

Comparing the efficacy of different synthetic routes to 2-Cyanopyrazine

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Compound of Interest

Compound Name: *Pyrazinecarbonitrile*

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A Comparative Guide to the Synthetic Routes of 2-Cyanopyrazine

For Researchers, Scientists, and Drug Development Professionals

2-Cyanopyrazine is a pivotal intermediate in the synthesis of numerous pharmaceuticals, most notably the antiviral agent Favipiravir. The efficiency of its synthesis is therefore of critical importance to the pharmaceutical and chemical industries. This guide provides an objective comparison of the most common synthetic routes to 2-Cyanopyrazine, supported by experimental data, to assist researchers in selecting the optimal pathway for their specific requirements.

Comparison of Synthetic Efficacy

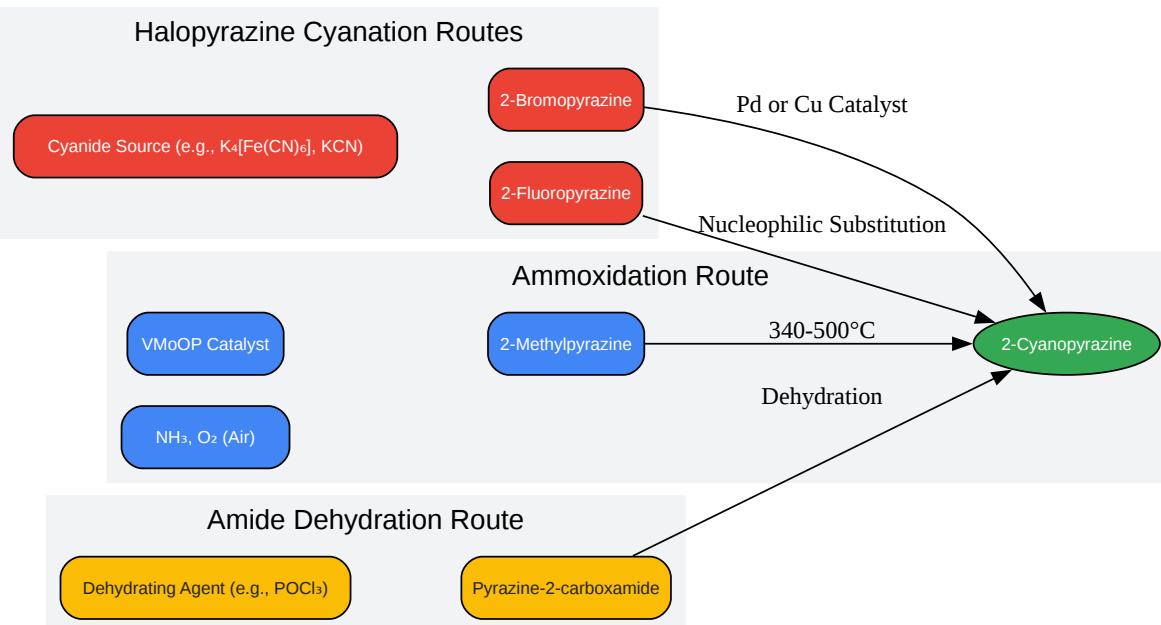
The following table summarizes the key quantitative data for the primary synthetic routes to 2-Cyanopyrazine, offering a clear comparison of their efficacy based on yield, reaction conditions, and starting materials.

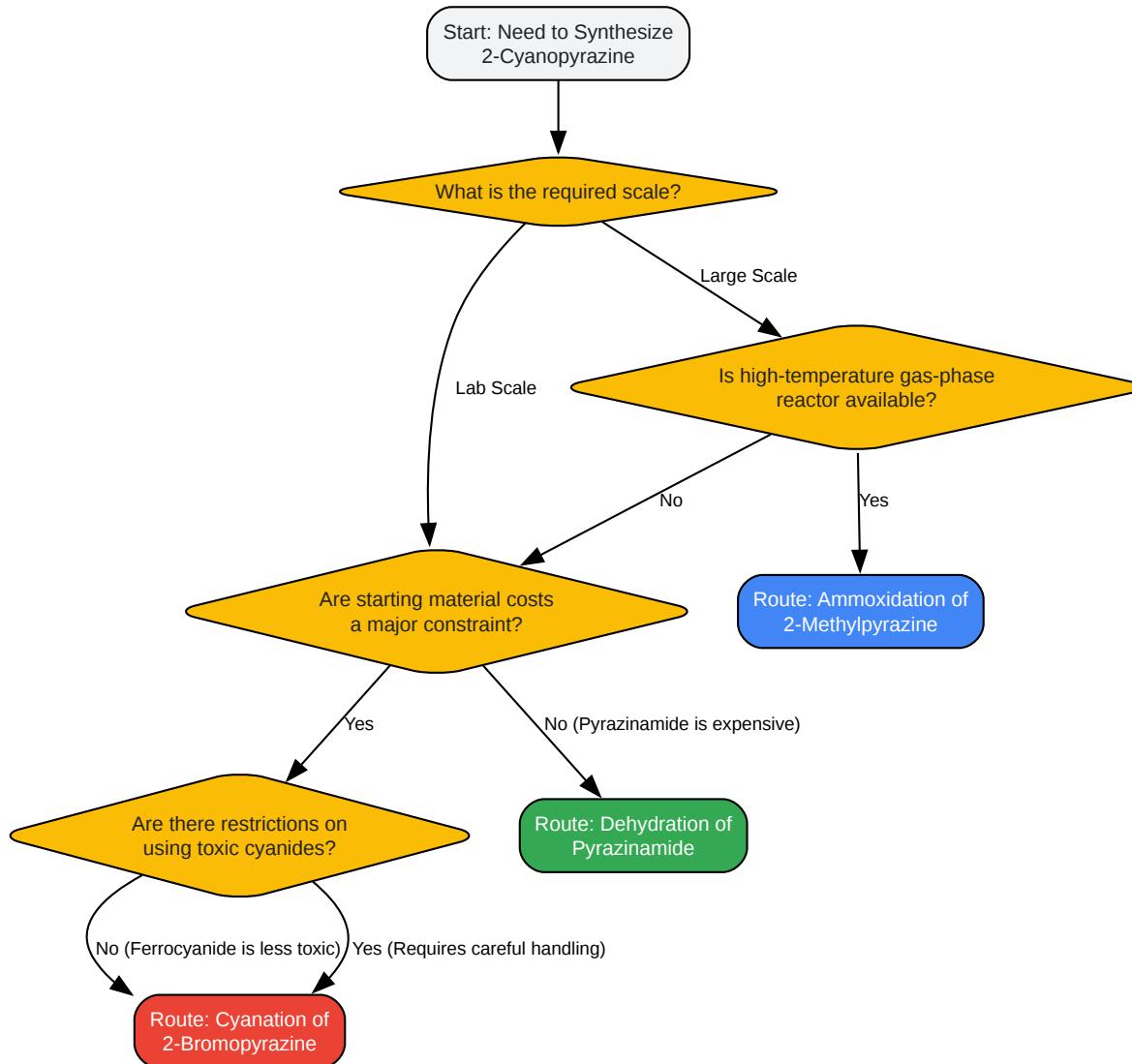
Synthetic Route	Starting Material	Reagents/Catalyst	Solvent	Temperature (°C)	Time (h)	Yield (%)	Purity (%)
Ammoxidation	2-Methylpyrazine	NH ₃ , O ₂ (Air), VMoOP catalyst	Gas Phase	340–500	Continuous	up to 93.6	>99
Cyanation of 2-Bromopyrazine	2-Bromopyrazine	K ₄ [Fe(CN) ₆], Pd(OAc) ₂ , Na ₂ CO ₃	N,N-Dimethyl acetamide	120	2	88	98
Cyanation of 2-Bromopyrazine	2-Bromopyrazine	NaCN, Cul, KI, N,N'-Dimethyl ethylene diamine	Toluene	110	30	70	99
Cyanation of 2-Fluoropyrazine	2-Fluoropyrazine	KCN	Not specified	Mild	Not specified	83.6	Not specified
Dehydration of Pyrazinamide	Pyrazine-2-carboxamide	Phosphorus oxychloride (POCl ₃)	Dichloromethane	Reflux	2	85	Not specified

Visualizing the Synthetic Pathways

The following diagrams illustrate the logical flow of the compared synthetic routes to 2-Cyanopyrazine.

Synthetic Routes to 2-Cyanopyrazine





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